

Eserethol: A Technical Overview of a Synthetic Intermediate

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Compound of Interest

Compound Name: *Eserethol*

Cat. No.: *B1353508*

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Disclaimer: The initial request for an in-depth technical guide on the pharmacokinetics and pharmacodynamics of "**Eserethol**" appears to be based on a misunderstanding of the substance's role. Extensive research indicates that **Eserethol**, also known as **Eserethole**, is not a therapeutic drug but rather a chemical intermediate. As such, it is not administered to humans or animals for therapeutic purposes, and consequently, there is no pharmacological data available regarding its absorption, distribution, metabolism, excretion, or its mechanism of action on biological systems.

This guide provides a summary of the available scientific information on **Eserethole**, focusing on its chemical properties and its significance as a precursor in the synthesis of pharmacologically active compounds.

Chemical and Physical Properties

Eserethole is a nitrogen-containing organic compound with a unique bicyclic structure, combining indole and pyrrole ring systems.^[1] It is a crucial building block in the chemical synthesis of various alkaloids.^{[1][2]} The table below summarizes its key chemical and physical properties.

Property	Value	Source
IUPAC Name	(3aR,8bS)-7-ethoxy-3,4,8b-trimethyl-2,3a-dihydro-1H-pyrrolo[2,3-b]indole	[2][3]
Other Names	Eserethol, (-)-Eserethole	[1]
CAS Number	469-23-8	[1][2]
Molecular Formula	C ₁₅ H ₂₂ N ₂ O	[1][2][3]
Molecular Weight	246.35 g/mol	[2][3]
Appearance	Red to Dark Red Semi-Solid	[2]
Storage Temperature	253 K (-20°C)	[2]
Solubility	Sparingly soluble in chloroform, slightly soluble in ethanol	[2]

Role in Synthesis

The primary significance of **Eserethole** lies in its role as an intermediate in the total synthesis of physostigmine, a naturally occurring alkaloid.[1] Physostigmine is an acetylcholinesterase inhibitor used in the treatment of conditions such as glaucoma and delayed gastric emptying.[1] [2] **Eserethole** is also a precursor in the synthesis of other alkaloids with similar acetylcholinesterase-inhibiting properties, including (-)-physovenine and (-)-geneserine.[1][2]

The synthesis of d,l-**eserethole** was a notable achievement in organic chemistry, with two research groups independently reporting its synthesis in the 1930s.[1]

Logical Relationship of Eserethole in Synthesis

The following diagram illustrates the role of **Eserethole** as a key intermediate in the synthesis of more complex, pharmacologically active alkaloids.

Caption: Synthetic pathway from precursors to active alkaloids via **Eserethole**.

Conclusion

In summary, **Eserethol (Eserethole)** is a historically significant and synthetically important molecule, but it is not a pharmaceutical agent. Therefore, the concepts of pharmacokinetics and pharmacodynamics do not apply to it. The scientific literature focuses on its chemical synthesis and its utility as a building block for producing medically relevant compounds. For researchers and drug development professionals, the value of **Eserethole** lies in its application within medicinal chemistry and organic synthesis rather than in clinical pharmacology.

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References

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